

safety and handling of Hoffer's chlorosugar

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Compound Focus: Hoffer's chlorosugar

CAS No.: 4330-21-6

Cat. No.: S704971

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Chemical Identity and Properties

The table below summarizes the key identifiers and physical properties of **Hoffer's chlorosugar** from technical sources.

Property	Value / Description
Common Name	Hoffer's chlorosugar [1]
CAS Number	3056-12-0 [1]
Alternative CAS	4330-21-6 [2] [3]
Molecular Formula	$C_{21}H_{21}ClO_5$ [1] [2]
Molecular Weight	388.84 g/mol [1] [2]
IUPAC Name	2-deoxy-3, 5-di-O-(4-toluoyl)- α -D-erythro-pentofuranosyl chloride [1]
Synonym	2-deoxy-3, 5-di-O-p-toluoyl- α -D-erythropentofuranosyl chloride [1]
Physical Form	Solid, Powder [2]
Purity	90.0% (from one commercial source) [2]

Safety and Handling Considerations

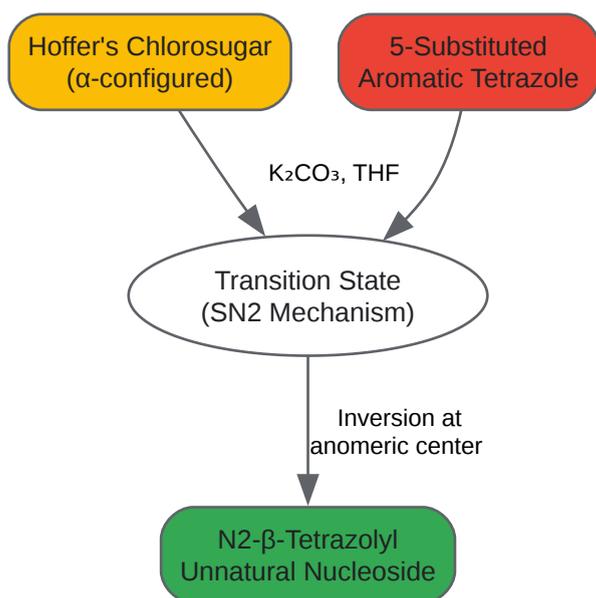
A critical gap exists in the publicly searchable information for **Hoffer's chlorosugar**. Key safety documents like a Safety Data Sheet (SDS) were not located. The provided commercial source states the product is "**intended for lab use only**" [2], but no specific hazards are detailed.

- **Missing Information:** Toxicity data, first-aid measures, stability and reactivity, ecological information, and disposal considerations are not available in the search results.
- **Handling Inference:** As a reactive synthetic intermediate (organochloride compound), standard laboratory safety practices are essential in the absence of specific data.

Application in Synthesis

Hoffer's chlorosugar is a valuable synthetic intermediate in nucleoside chemistry. One documented protocol describes its use in creating N2- β -tetrazolyl unnatural nucleosides [4].

The reaction proceeds via an **S_N2 mechanism** at the anomeric carbon, leading to inversion of configuration and producing β -configured nucleosides with high regioselectivity for the N2 position of the tetrazole [4]. The diagram below illustrates this synthetic pathway and mechanism.



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Synthesis of N2- β -tetrazolyl nucleosides via S_N2 reaction with **Hoffer's chlorosugar**.

Detailed Experimental Protocol [4]

- **Reaction Setup:** The S_N2 substitution is performed by reacting **Hoffer's chlorosugar** with various 5-substituted aromatic tetrazoles in the presence of potassium carbonate (K₂CO₃).
- **Solvent:** The reaction uses tetrahydrofuran (THF) as the solvent.
- **Key Outcome:** The process is noted for being **regioselective** (targeting the N2 nitrogen of the tetrazole) and **stereoselective** (producing the β -configured nucleoside), yielding the desired products in very good yields.
- **Theoretical Support:** The observed selectivity is supported by a theoretical Density Functional Theory (DFT) study, indicating that stereoelectronic and steric effects are crucial.

How to Proceed without Complete Safety Data

Given the lack of specific safety information, I strongly recommend you take the following steps to ensure safe handling:

- **Contact Suppliers Directly:** Request the most recent Safety Data Sheet (SDS) from chemical suppliers like CymitQuimica [2] or others that stock the compound.
- **Consult Specialized Databases:** Search professional chemical safety databases (e.g., PubChem Compound) using the provided CAS numbers (3056-12-0 or 4330-21-6).
- **Apply General Precautions:** Until specific data is obtained, treat this compound with maximum caution. Assume toxicity and implement strict controls: use appropriate personal protective equipment (PPE) including gloves and safety glasses, and always work within a certified fume hood.

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References

1. Hoffer | CAS#:3056-12-0 | Chemsr s chlorosugar [chemsrc.com]
2. Hoffer | CymitQuimica s chlorosugar [cymitquimica.com]

3. Brief introduction of Hoffer ' s | Dioxole related chlorosugar [dioxole.com]
4. Regioselective and stereoselective route to N2- β -tetrazolyl unnatural... [pubmed.ncbi.nlm.nih.gov]

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